

Safe handling and storage procedures for Ethyl 5-methoxyindole-2-carboxylate

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Compound of Interest

Compound Name: *Ethyl 5-methoxyindole-2-carboxylate*

Cat. No.: B556490

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This guide provides essential safety, handling, and storage information for **Ethyl 5-methoxyindole-2-carboxylate** (CAS No: 4792-58-9) for researchers, scientists, and drug development professionals.

Properties Summary

The following table summarizes the key physical and chemical properties of **Ethyl 5-methoxyindole-2-carboxylate**.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₁₃ NO ₃	[1] [2] [3]
Molecular Weight	219.24 g/mol	[1] [2] [3]
Appearance	Dark yellow to orange crystalline powder or granules.	[2] [3] [4]
Melting Point	154-160 °C	[4] [5]
Boiling Point	~380.2 °C at 760 mmHg	[2] [5]
Solubility	Insoluble in water. Soluble in common organic solvents.	[2] [5]
Storage Temperature	Recommended at -20°C or 0-8°C.	[1] [2] [3]
Flash Point	~183.7 °C	[2] [5]
Density	~1.2 g/cm ³	[2] [5]

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses specific issues and questions that may arise during the handling and storage of **Ethyl 5-methoxyindole-2-carboxylate**.

Q1: What are the primary hazards associated with this compound?

While a specific, detailed hazard profile is not fully enumerated in the provided results, general safety precautions for similar chemical compounds should be followed. Based on safety statements for related indole compounds and general chemical handling, the primary hazards include:

- Skin and Eye Irritation: Direct contact should be avoided.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Respiratory Irritation: Inhalation of dust should be prevented.[\[5\]](#)[\[6\]](#)[\[7\]](#) Safety phrases like "Do not breathe dust" and "Avoid contact with skin and eyes" are noted.[\[5\]](#)

Q2: What Personal Protective Equipment (PPE) is required for safe handling?

To minimize exposure, the following PPE is mandatory:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6][7]
- Hand Protection: Wear suitable chemical-resistant gloves.[6][7]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator (e.g., N95).
- Skin and Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[6][7]

Q3: What are the correct storage procedures for this compound?

Proper storage is crucial to maintain the compound's stability and ensure safety.

- Temperature: Store in a cool place, with specific recommendations ranging from -20°C to 0-8°C.[1][2][3]
- Container: Keep the container tightly closed.[6][7]
- Environment: Store in a dry and well-ventilated area.[6][7]
- Incompatibilities: Store separately from strong oxidizing agents.[6]

Q4: How should I respond to an accidental spill?

In the event of a spill, follow these steps:

- Ensure Ventilation: Make sure the area is well-ventilated.[6]
- Wear PPE: Use the personal protective equipment listed in Q2.[6]
- Containment: Prevent the formation of dust.[7]
- Clean-up: Carefully sweep or shovel the spilled solid material into a suitable, labeled container for disposal.[6][7]

- Decontamination: Clean the spill area thoroughly.

Q5: What are the signs of decomposition?

Heating the compound or exposing it to incompatible materials may cause decomposition.

Hazardous decomposition products can include:

- Nitrogen oxides (NOx)[\[6\]](#)
- Carbon monoxide (CO)[\[6\]](#)
- Carbon dioxide (CO₂)[\[6\]](#) Visible changes in color or texture may also indicate degradation.

Q6: What is the proper method for disposing of **Ethyl 5-methoxyindole-2-carboxylate** waste?

All waste material, including the compound itself and any contaminated containers or cleaning materials, must be disposed of through an approved waste disposal plant.[\[6\]](#)[\[7\]](#) Always follow all applicable local, state, and federal environmental regulations for chemical waste disposal.

Experimental Protocols

General Protocol for Safe Handling

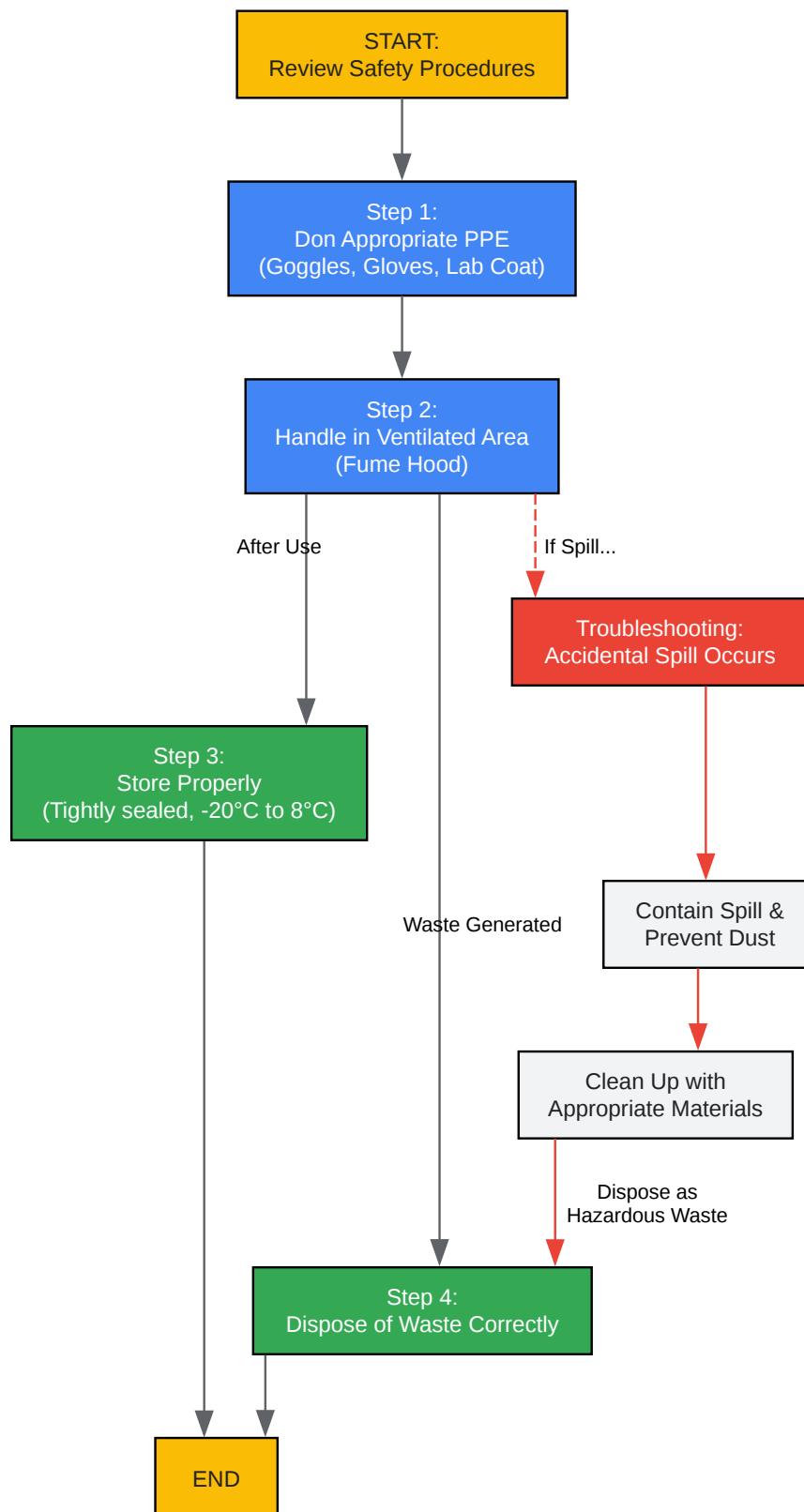
This protocol outlines the standard procedure for safely handling **Ethyl 5-methoxyindole-2-carboxylate** in a laboratory setting.

- Pre-Handling Assessment:
 - Review the Safety Data Sheet (SDS) and this guide.
 - Ensure safety showers and eyewash stations are accessible.[\[6\]](#)
 - Confirm the work area, such as a chemical fume hood, is well-ventilated.[\[6\]](#)[\[7\]](#)
- Donning PPE:
 - Put on all required PPE as detailed in the FAQ section (safety goggles, gloves, lab coat).
- Handling the Compound:

- Handle the compound exclusively within a well-ventilated area or a chemical fume hood to avoid dust inhalation.[6][7]
- Avoid direct contact with skin and eyes.[5]
- Weigh and transfer the material carefully to minimize dust generation.
- Post-Handling Procedures:
 - Tightly close the container after use.[6][7]
 - Return the compound to its designated cool, dry storage location.[1][3][6]
 - Dispose of any contaminated materials (e.g., weigh boats, pipette tips) in the designated chemical waste container.[6][7]
 - Wash hands thoroughly after handling.[6][7]

Mandatory Visualization

The following diagram illustrates the logical workflow for the safe handling and storage of **Ethyl 5-methoxyindole-2-carboxylate**.

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Caption: Workflow for safe handling and spill response for **Ethyl 5-methoxyindole-2-carboxylate**.

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